

A Comparative Guide to the Applications of Azacyclododecan-2-one (Lauro lactam)

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Compound of Interest

Compound Name: Azacyclododecan-2-one

Cat. No.: B073394

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Azacyclododecan-2-one**, more commonly known as lauro lactam, in its primary application as a monomer for polyamide-12 (Nylon-12). The performance of lauro lactam and the resulting polymer are objectively compared with a key alternative, caprolactam, the monomer for polyamide-6 (Nylon-6). This comparison is supported by experimental data on polymer properties and detailed polymerization protocols. Additionally, the potential application of lauro lactam as a metal-chelating agent is explored.

I. Polymer Synthesis: A Comparative Analysis of Lauro lactam and Caprolactam

The most significant application of **Azacyclododecan-2-one** (lauro lactam) is in the synthesis of Polyamide-12 (PA-12), a high-performance thermoplastic. Its performance is best understood in comparison to Polyamide-6 (PA-6), derived from caprolactam. The difference in the number of methylene units in the monomer rings (eleven for lauro lactam, five for caprolactam) leads to distinct properties in the resulting polymers.

Data Presentation: Polymer Properties

The following tables summarize the key mechanical and thermal properties of Polyamide-12 and Polyamide-6.

Table 1: Comparison of Mechanical Properties of Polyamide-12 vs. Polyamide-6

Property	Polyamide-12 (from Laurolactam)	Polyamide-6 (from Caprolactam)	Test Standard
Tensile Strength (MPa)	40 - 55	60 - 80	ASTM D638
Elongation at Break (%)	100 - 300	50 - 200	ASTM D638
Flexural Modulus (GPa)	1.2 - 1.6	2.1 - 2.8	ASTM D790
Izod Impact Strength, Notched (J/m)	50 - 100	40 - 100	ASTM D256
Hardness (Rockwell R)	108 - 118	115 - 120	ASTM D785
Water Absorption (24 hr, %)	0.2 - 0.5	1.3 - 1.9	ASTM D570

Table 2: Comparison of Thermal Properties of Polyamide-12 vs. Polyamide-6

Property	Polyamide-12 (from Laurolactam)	Polyamide-6 (from Caprolactam)	Test Standard
Melting Temperature (°C)	175 - 185	215 - 225	ASTM D3418 (DSC)
Glass Transition Temperature (°C)	35 - 45	40 - 60	ASTM D3418 (DSC)
Heat Deflection Temperature at 0.455 MPa (°C)	140 - 160	150 - 180	ASTM D648
Heat Deflection Temperature at 1.82 MPa (°C)	55 - 65	60 - 80	ASTM D648

Experimental Protocols: Polymerization Methods

Two primary methods for the ring-opening polymerization of laurolactam and caprolactam are anionic polymerization and hydrolytic polymerization.

1. Anionic Ring-Opening Polymerization of Laurolactam

This method allows for rapid polymerization at temperatures below the melting point of the resulting polymer.

- Materials:
 - Laurolactam (**Azacyclododecan-2-one**)
 - Initiator: Sodium lactamate or Grignard reagents (e.g., ethyl magnesium bromide)
 - Activator (Co-catalyst): N-acetyl-laurolactam or a diisocyanate
 - Inert gas (e.g., Nitrogen or Argon)
- Procedure:
 - Thoroughly dry the laurolactam monomer under vacuum.
 - In a reactor equipped with a stirrer and under an inert atmosphere, melt the laurolactam at approximately 160°C.
 - Add the initiator to the molten lactam and stir until a homogeneous solution is formed.
 - Introduce the activator to the mixture to initiate the polymerization.
 - Maintain the temperature for a specified period (typically 10-30 minutes) to allow for complete conversion.
 - The resulting solid Polyamide-12 can be cooled and removed from the reactor.

2. Continuous Hydrolytic Polymerization of Laurolactam

This is a common industrial method for producing high-molecular-weight Polyamide-12.

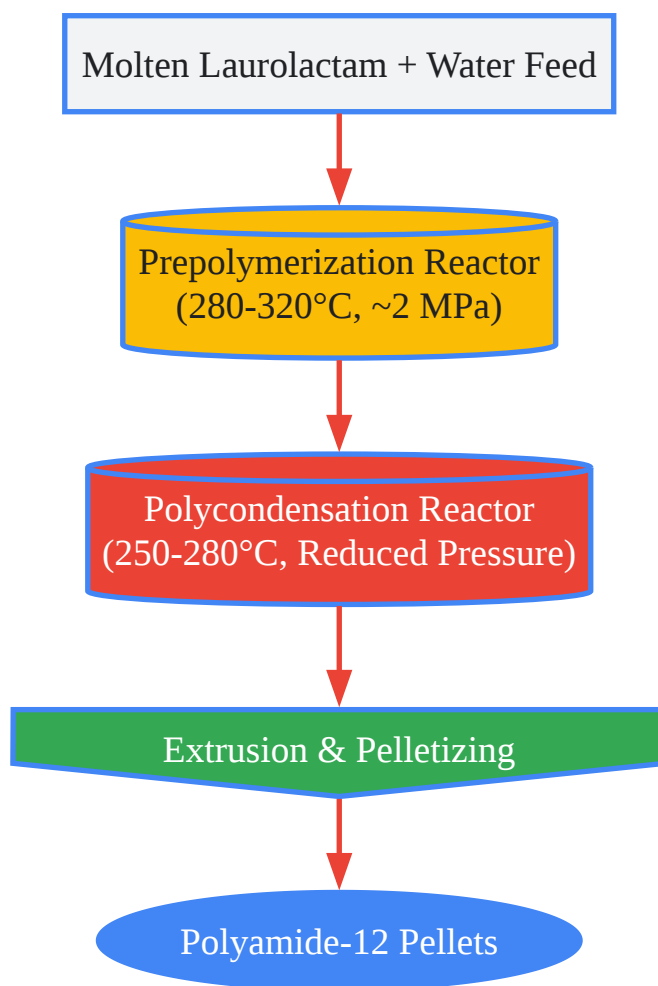
- Materials:
 - Laurolactam
 - Deionized water
 - Chain regulator (optional, e.g., a dicarboxylic acid)
- Procedure:
 - A mixture of molten laurolactam and water (typically 5-15% by weight) is continuously fed into the top of a prepolymerization reactor.
 - The reactor is maintained at a high temperature (280-320°C) and pressure (around 2 MPa) to facilitate the initial ring-opening by hydrolysis to form 12-aminododecanoic acid.
 - The resulting prepolymer then flows into a polycondensation reactor.
 - In this second stage, the temperature is maintained at 250-280°C, and the pressure is gradually reduced to below atmospheric pressure.
 - The removal of water drives the polycondensation reaction, increasing the molecular weight of the polymer.
 - The molten Polyamide-12 is then extruded, cooled, and pelletized.

Mandatory Visualization: Polymerization Workflows



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Anionic Polymerization Workflow



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Hydrolytic Polymerization Workflow

II. Metal Ion Chelation: A Potential Application

Azacyclododecan-2-one, as a macrocyclic lactam, has the potential to act as a chelating agent for various metal ions. The nitrogen and oxygen atoms in the lactam ring can serve as donor atoms for coordination with a central metal ion. While extensive peer-reviewed studies with comparative quantitative data for laurolactam are limited, its structural similarity to other macrocyclic ligands, such as aza-crown ethers, suggests potential applications in areas like catalysis, sensing, and metal ion sequestration.

Data Presentation: Stability Constants of Metal Complexes

A comprehensive, directly comparable table of stability constants for **Azacyclododecan-2-one** with various metal ions versus other chelating agents is not readily available in the peer-reviewed literature. However, the stability of metal complexes with macrocyclic ligands is generally influenced by factors such as the size of the macrocyclic ring, the nature of the donor atoms, and the size and charge of the metal ion. For comparison, the table below provides stability constants (log K) for a well-known chelating agent, EDTA, with several transition metal ions.

Table 3: Stability Constants (log K₁) of EDTA Complexes with Divalent Metal Ions

Metal Ion	log K ₁ (EDTA)
Cu ²⁺	18.8
Ni ²⁺	18.6
Zn ²⁺	16.5
Co ²⁺	16.3
Fe ²⁺	14.3
Mn ²⁺	14.0

Note: The stability constant (K₁) represents the equilibrium constant for the formation of a 1:1 metal-ligand complex.

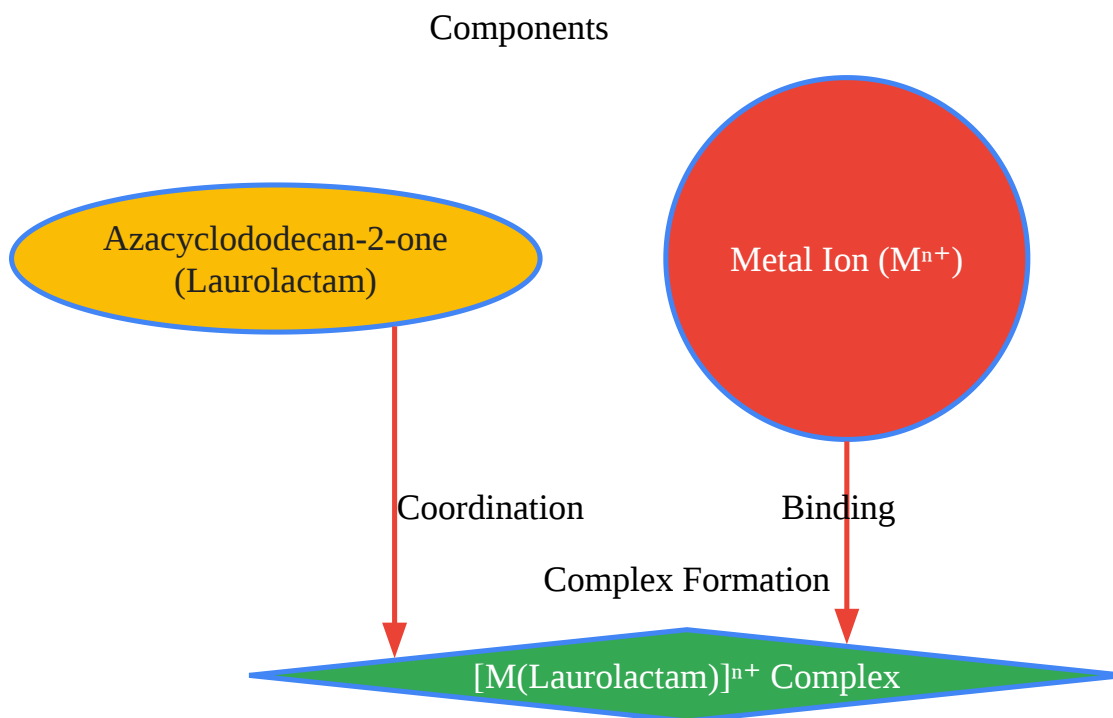
Experimental Protocol: Determination of Metal Complex Stability Constants by Potentiometric Titration

This method can be used to determine the stability constants of metal complexes with **Azacyclododecan-2-one**.

- Materials:
 - Azacyclododecan-2-one** (Lauro lactam)
 - Metal salt (e.g., CuSO₄, NiCl₂, Zn(NO₃)₂)

- Standardized solution of a strong acid (e.g., HClO_4)
- Standardized solution of a strong base (e.g., NaOH or KOH), carbonate-free
- Background electrolyte (e.g., KNO_3 or NaClO_4) to maintain constant ionic strength
- Deionized, CO_2 -free water
- Procedure:
 - Prepare solutions of the ligand (laurolactam), the metal salt, and the strong acid in the background electrolyte solution.
 - In a thermostated titration vessel, pipette known volumes of the ligand and acid solutions.
 - If determining the stability constant of a metal complex, also add a known volume of the metal salt solution.
 - Titrate the solution with the standardized strong base, recording the pH or potential after each addition of the titrant.
 - Perform a separate titration of the strong acid in the absence of the ligand and metal to determine the standard potential of the electrode system.
 - The titration data (volume of base added vs. pH) is then analyzed using specialized software (e.g., HYPERQUAD) to calculate the protonation constants of the ligand and the stability constants of the metal complexes.

Mandatory Visualization: Metal Chelation Logic



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Metal Ion Chelation by Lauro lactam

III. Signaling Pathways

Currently, there is no significant body of peer-reviewed literature suggesting that **Azacyclododecan-2-one** has specific applications related to the modulation of cellular signaling pathways. Its primary roles are in polymer chemistry and potentially in coordination chemistry.

Conclusion

Azacyclododecan-2-one (lauro lactam) is a crucial monomer in the polymer industry, leading to the production of Polyamide-12. The distinct properties of Polyamide-12, particularly its low moisture absorption and high flexibility, make it a superior alternative to Polyamide-6 in specific applications, despite the higher reactivity of caprolactam in polymerization. While its application as a metal chelator is plausible, further research is required to quantify its efficacy in comparison to established chelating agents. The experimental protocols and comparative data

provided in this guide offer a valuable resource for researchers and professionals in material science and chemical synthesis.

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